

Essential Safety and Operational Guide for Handling Ethyl 10-Bromodecanoate

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Compound of Interest

Compound Name: Ethyl 10-Bromodecanoate

Cat. No.: B1580412

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This guide provides immediate safety, operational, and disposal protocols for the handling of **Ethyl 10-Bromodecanoate** (CAS No. 55099-31-5) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this compound.

1. Hazard Identification and Immediate Precautions

Ethyl 10-Bromodecanoate is classified as a substance that causes skin irritation (H315) and serious eye irritation (H319)[1][2][3][4]. It is a colorless to almost colorless clear liquid[3].

Core Hazards:

- Skin Irritation: Prolonged or repeated contact can cause skin irritation[1][2][3].
- Serious Eye Irritation: Contact with eyes can cause significant irritation[1][2][3].

Immediate First Aid:

- If on Skin: Immediately wash the affected area with plenty of water. If skin irritation occurs, seek medical advice[1][5]. Contaminated clothing should be removed and washed before reuse[1][3].
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[1][3].

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell[1].
- If Swallowed: Rinse mouth and seek medical advice[1].

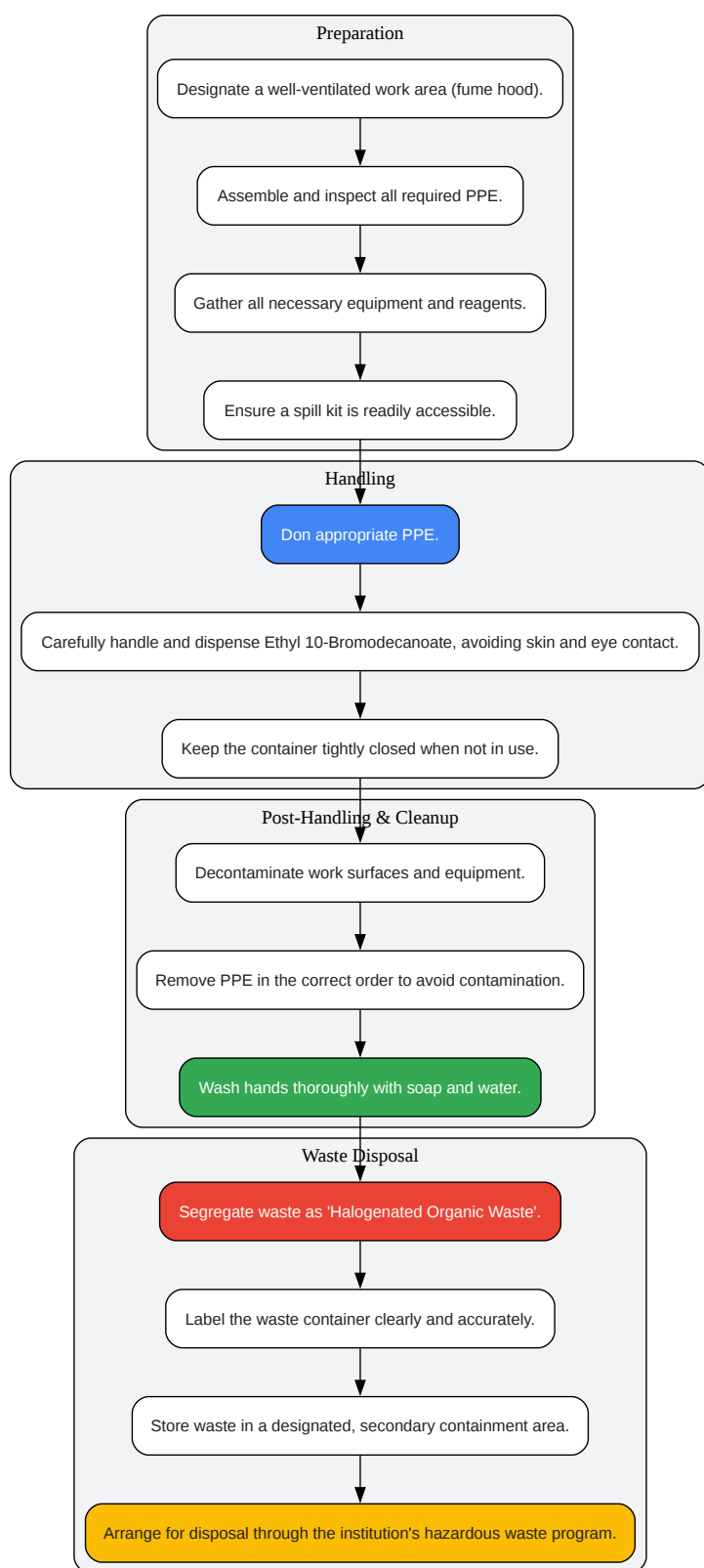
2. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). Butyl rubber gloves may also be suitable for esters but are not recommended for halogenated solvents.	To prevent skin contact and irritation. Nitrile and neoprene gloves offer good resistance to a range of chemicals, including esters and halogenated compounds. Always inspect gloves for integrity before use.
Eye and Face Protection	Chemical safety goggles. A face shield should be worn over safety goggles when there is a risk of splashing.	To protect against splashes that can cause serious eye irritation.
Body Protection	A flame-retardant lab coat, buttoned, with sleeves extending to the wrist.	To protect skin and personal clothing from accidental spills.
Footwear	Closed-toe and closed-heel shoes.	To protect feet from spills and falling objects.
Respiratory Protection	Generally not required if handled in a well-ventilated area or a chemical fume hood. If vapors/aerosols are generated, a NIOSH/MSHA approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of any potential mists or vapors.

3. Operational Plan: Step-by-Step Handling Procedure

This workflow is designed to ensure the safe handling of **Ethyl 10-Bromodecanoate** from receipt to disposal.



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Figure 1. Workflow for Safe Handling of **Ethyl 10-Bromodecanoate**.

4. Emergency and Spill Response

In Case of a Spill:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Assess the Spill: Determine the extent of the spill and if it can be safely managed by laboratory personnel.
- Don PPE: Wear appropriate PPE, including respiratory protection if necessary.
- Containment: For small spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to contain and absorb the liquid.
- Cleanup: Carefully collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.
- Report: Report the incident to the laboratory supervisor and the institution's environmental health and safety office.

5. Disposal Plan

Ethyl 10-Bromodecanoate is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Collection: Collect all waste containing **Ethyl 10-Bromodecanoate**, including contaminated consumables (e.g., gloves, absorbent materials), in a dedicated, properly labeled, and sealed container.
- Waste Segregation: The waste must be segregated as "Halogenated Organic Waste". Do not mix with non-halogenated waste streams^[4].
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Ethyl 10-Bromodecanoate**," and the associated hazards (Skin and Eye

Irritant).

- **Storage:** Store the sealed waste container in a designated satellite accumulation area with secondary containment.
- **Final Disposal:** Arrange for pickup and disposal through your institution's licensed hazardous waste disposal service. Under no circumstances should this chemical be disposed of down the drain.

6. Quantitative Data Summary

Property	Value	Source
CAS Number	55099-31-5	[1]
Molecular Formula	C12H23BrO2	[2]
Molecular Weight	279.22 g/mol	[3]
Appearance	Colorless to Almost colorless clear liquid	[3]
Boiling Point	134 °C / 3 mmHg	[3]
Purity	>96.0% (GC)	[3]
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)	[3]

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